

"hydroquinone diacetate chemical and physical properties"

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Compound of Interest

Compound Name: *Hydroquinone diacetate*

Cat. No.: *B1673461*

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An In-depth Technical Guide to **Hydroquinone Diacetate**: Chemical and Physical Properties

Introduction

Hydroquinone diacetate, also known as 1,4-diacetoxybenzene, is an aromatic compound and a diacetate ester of hydroquinone. It serves as a significant intermediate in organic synthesis and finds applications in various fields, including as an ingredient in skin-lightening products.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **hydroquinone diacetate**, detailed experimental protocols for its synthesis, and relevant structural and workflow diagrams for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The chemical and physical properties of **hydroquinone diacetate** are summarized below. These properties have been compiled from various sources and are presented for easy reference.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	[2][3][4][5][6]
Molecular Weight	194.19 g/mol	[2][3][4]
Appearance	Solid, White to Almost white powder to crystal	[2][7]
Melting Point	121-123 °C	[2][8]
123.5 °C	[6][9]	
119.0 to 123.0 °C	[7]	
Boiling Point	290.62 °C at 760 mmHg	[2]
282.40 °C at 760.00 mm Hg (estimated)	[6][9]	
Density	1.2534 g/cm ³ (rough estimate)	[2][8]
Flash Point	138.6 °C (estimated)	[6][8][9]

Solubility and Partition Coefficient

Property	Value	Source(s)
Water Solubility	1192 mg/L at 25 °C (estimated)	[6][9]
Solubility in other solvents	Soluble in ether, hot alcohol, chloroform, hot water, and hot acetic acid.	[8]
In DMSO: ≥ 50 mg/mL (257.49 mM)	[1]	
In 10% DMSO + 90% Corn Oil: ≥ 2.5 mg/mL (12.87 mM)	[1][10]	
logP (o/w)	0.980 (estimated)	[6][9]
1.3	[3]	

Spectroscopic Data

Data Type	Information	Source(s)
^1H NMR	Spectra available.	[1] [11]
^{13}C NMR	Spectra available, including chemical shift and spin-spin coupling constants.	[3]
IR	Spectra available.	[12]
Mass Spectrometry (GC-MS)	Spectra available.	[5]
UV-Vis	Can be used for quantitative analysis.	[12]

Experimental Protocols

Synthesis of Hydroquinone Diacetate

A common and efficient method for the synthesis of **hydroquinone diacetate** is through the acid-catalyzed acetylation of hydroquinone with acetic anhydride.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Hydroquinone (1.0 mole, 110 g)
- Acetic anhydride (2.02 moles, 206 g, 190.3 mL)
- Concentrated sulfuric acid (1 drop)
- Crushed ice (approx. 800 mL)
- Water (for washing)
- 50% Ethanol (for recrystallization)

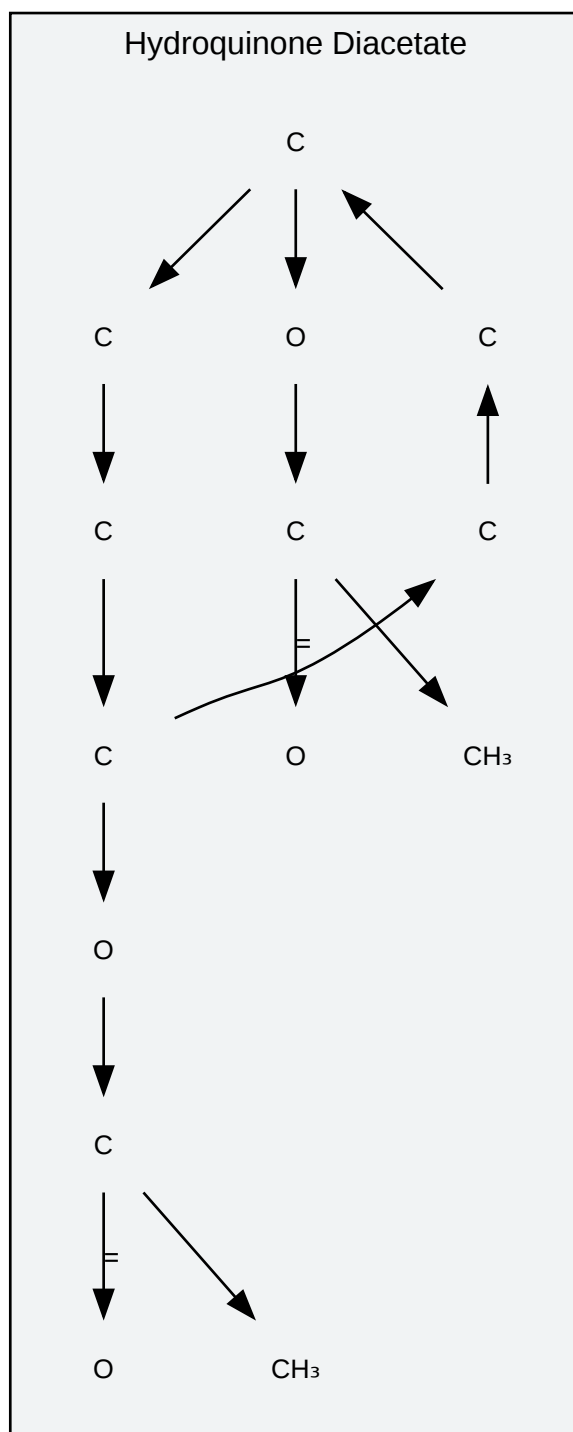
Procedure:

- In a 1-liter Erlenmeyer flask, combine 110 g of hydroquinone and 206 g of acetic anhydride.
[13][14]
- Add one drop of concentrated sulfuric acid to the mixture to act as a catalyst.[13][14]
- Gently stir the mixture. The reaction is exothermic, causing the mixture to warm up rapidly and the hydroquinone to dissolve.[13][14]
- After approximately 5 minutes, pour the clear solution onto about 800 mL of crushed ice. This will cause the **hydroquinone diacetate** to precipitate as a white crystalline solid.[13][14]
- Collect the solid product by suction filtration using a Büchner funnel.[13][14]
- Wash the collected solid with 1 liter of water to remove any unreacted acetic anhydride and sulfuric acid.[13][14]
- Press the filter cake to remove excess water and then dry it to a constant weight in a vacuum desiccator over phosphorus pentoxide.[13][14]
- The expected yield of the nearly pure product is between 186–190 g (96–98%).[13][14]

Purification: The crude product can be further purified by recrystallization from 50% ethanol (by weight).[13][14] For every 100 g of crude product, approximately 365 g (400 mL) of the solvent is required.[13] This process typically allows for a 93–94% recovery of material with a melting point of 121.5–122.5 °C.[13]

Visualizations

Chemical Structure of Hydroquinone Diacetate



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Caption: Chemical structure of **hydroquinone diacetate**.

Synthesis Workflow of Hydroquinone Diacetate



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Caption: Synthesis workflow for **hydroquinone diacetate**.

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